

Handling and storage procedures for 1,2-Dibromo-3,3-dimethylbutane

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Compound of Interest

Compound Name: 1,2-Dibromo-3,3-dimethylbutane

Cat. No.: B1595081

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Application Notes and Protocols: 1,2-Dibromo-3,3-dimethylbutane

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and storage of **1,2-Dibromo-3,3-dimethylbutane** (CAS No. 640-21-1). Adherence to these protocols is crucial to ensure personnel safety and maintain the integrity of the chemical.

Chemical and Physical Properties

The following table summarizes the key quantitative data for **1,2-Dibromo-3,3-dimethylbutane**.

Property	Value
Molecular Formula	C ₆ H ₁₂ Br ₂ [1]
Molecular Weight	243.97 g/mol [1][2]
CAS Number	640-21-1[1][3]
Appearance	Colorless liquid[4]
Boiling Point	73 °C at 3 mm Hg[3][5]
Density	1.61 g/mL at 25 °C[3][5]
Refractive Index (n _{20/D})	1.5053[2][3]
Flash Point	183 °F[2][5]

Hazard Identification and Safety Precautions

1,2-Dibromo-3,3-dimethylbutane is a hazardous chemical that requires careful handling. The primary hazards are summarized below.

GHS Hazard Statements:[1][2][5]

- H302: Harmful if swallowed.
- H312: Harmful in contact with skin.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H332: Harmful if inhaled.
- H335: May cause respiratory irritation.

Precautionary Statements:[2][5] A comprehensive list of precautionary statements can be found in the safety data sheet. Key preventative measures include:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.

- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.

Experimental Protocols

The following protocols detail the methodologies for safe handling, storage, and emergency procedures.

A risk assessment should be conducted before handling. The following PPE is mandatory:

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[\[6\]](#)
- Skin Protection:
 - Wear fire/flammable resistant and impervious clothing.[\[6\]](#)
 - Handle with gloves that have been inspected prior to use. Gloves must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it.[\[6\]](#)
 - Wash and dry hands thoroughly after handling.[\[6\]](#)
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator.[\[6\]](#)
- Ventilation: Always handle **1,2-Dibromo-3,3-dimethylbutane** in a well-ventilated area, preferably within a chemical fume hood.[\[6\]](#)[\[7\]](#)
- Dispensing:
 - Use non-sparking tools to prevent ignition from electrostatic discharge.[\[6\]](#)
 - Avoid the formation of aerosols and mists.[\[6\]](#)

- General Practices:
 - Avoid contact with skin, eyes, and clothing.[\[6\]](#)[\[7\]](#)
 - Do not breathe vapors or mists.[\[6\]](#)[\[8\]](#)
 - Wash hands thoroughly before breaks and immediately after handling the product.[\[8\]](#)
 - Do not eat, drink, or smoke in the handling area.[\[5\]](#)
- Container: Store in the original, tightly closed container.[\[5\]](#)[\[6\]](#)
- Location:
 - Store in a dry, cool, and well-ventilated place.[\[6\]](#)[\[8\]](#)
 - Keep in a dark place under an inert atmosphere.[\[9\]](#)
 - Store in a locked-up area.[\[5\]](#)[\[8\]](#)
- Incompatible Materials: Store away from acids, bases, strong oxidizing agents, and strong reducing agents.[\[8\]](#)
- Environmental Precautions: Prevent the chemical from entering drains, as it should not be released into the environment.[\[6\]](#)
- Inhalation: If inhaled, remove the person to fresh air and keep them comfortable for breathing. Get medical help if you feel unwell.[\[5\]](#)[\[8\]](#)
- Skin Contact: If on skin, wash with plenty of water. If skin irritation occurs, get medical help. Take off contaminated clothing and wash it before reuse.[\[5\]](#)
- Eye Contact: If in eyes, rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[\[5\]](#)[\[8\]](#)
- Ingestion: If swallowed, rinse the mouth. Do NOT induce vomiting. Call a doctor or Poison Control Center immediately.[\[6\]](#)[\[8\]](#)

- Spill Containment:
 - Ensure adequate ventilation and remove all sources of ignition.[6]
 - Evacuate personnel to a safe area.[6]
 - Prevent further leakage or spillage if it is safe to do so.[6]
 - Soak up with inert absorbent material (e.g., sand, silica gel).[8]
- Disposal:
 - Collect the spilled material in suitable, closed containers for disposal.[6]
 - Dispose of the contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[5][8]

Visual Workflow for Handling and Storage

The following diagram illustrates the logical workflow for the safe handling and storage of **1,2-Dibromo-3,3-dimethylbutane**.

Caption: Safe handling and storage workflow for **1,2-Dibromo-3,3-dimethylbutane**.

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